The Evolving Landscape of Quinoline Acetamides: A Comparative Structure-Activity Relationship Guide

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Compound of Interest

Compound Name:	*2-(Quinolin-4-YL)acetamide*
CAS No.:	*10147-05-4*
Cat. No.:	*B592513*

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The quinoline scaffold is a cornerstone in medicinal chemistry, forming the backbone of numerous therapeutic agents with a broad spectrum of biological activities, including anticancer, anti-inflammatory, antimicrobial, and antimalarial properties.[1][2][3][4][5] Among the vast library of quinoline derivatives, the quinoline acetamides have emerged as a particularly promising class of compounds, demonstrating significant potential in various therapeutic areas. This guide provides an in-depth, comparative analysis of the structure-activity relationships (SAR) of quinoline acetamides, offering field-proven insights for researchers, scientists, and drug development professionals. We will delve into the causal relationships behind experimental design, present validating data, and provide detailed experimental protocols to empower your own research endeavors.

The Quinoline Acetamide Core: A Privileged Scaffold

The fundamental quinoline acetamide structure consists of a bicyclic quinoline ring system linked to an acetamide moiety. This seemingly simple scaffold allows for extensive chemical

modification at multiple positions, enabling the fine-tuning of physicochemical properties and biological activity. The versatility of this core has led to the development of potent kinase inhibitors, anticancer agents, and most notably, a promising new class of antitubercular agents.[1][6][7][8]

Comparative Structure-Activity Relationship (SAR) Analysis

The biological activity of quinoline acetamides is profoundly influenced by the nature and position of substituents on both the quinoline ring and the acetamide group. Understanding these relationships is critical for the rational design of more potent and selective drug candidates.

Anticancer and Kinase Inhibitory Activity

Quinoline derivatives have a well-established role as kinase inhibitors, with several FDA-approved drugs in this class.[8][9] The acetamide functionality can play a crucial role in interacting with the hinge region of the kinase ATP-binding site.

A generalized SAR for quinoline-based kinase inhibitors often reveals the following trends:

- Substitution at position 4: A substituted amino group at the 4-position of the quinoline ring is often crucial for activity. The nature of this substituent can dictate target selectivity.
- Substitution at positions 6 and 7: The 6 and 7-positions are frequently substituted with methoxy or other small, electron-donating groups to enhance potency.
- The Acetamide Moiety: The acetamide group can act as a hydrogen bond donor and acceptor, facilitating interactions with the kinase hinge region. Modifications to the terminal part of the acetamide can be used to modulate solubility and cell permeability.

For instance, in the development of PIM-1 kinase inhibitors, specific substitutions on the quinoline ring have been shown to be critical for potent activity.[1] While detailed SAR tables for a broad range of quinoline acetamide kinase inhibitors are extensive and target-specific, a general principle involves optimizing the substituents to achieve complementary interactions with the specific amino acid residues lining the ATP-binding pocket of the target kinase.

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Antitubercular Activity: The Rise of 2-(Quinolin-4-yloxy)acetamides

A significant breakthrough in the field of quinoline acetamides has been the discovery of 2-(quinolin-4-yloxy)acetamides as potent inhibitors of Mycobacterium tuberculosis (Mtb).[2][6][7][10] These compounds have been shown to target the cytochrome bc1 complex, a crucial component of the electron transport chain in Mtb.[7][11]

A comparative analysis of the SAR for this class of compounds reveals several key insights:

Table 1: Comparative Antitubercular Activity (MIC) of 2-(Quinolin-4-yloxy)acetamide Analogs against M. tuberculosis

Compound ID	R1 (Quinoline Ring)	R2 (Acetamide Nitrogen)	MIC (μM)	Reference
Parent	H	Phenyl	>50	[2]
1a	6-Cl	Phenyl	0.3-3.3	
1b	6-MeO	Phenyl	0.19-0.37	[7]
1c	6-CF3	Phenyl	0.17	[7]
1d	7-Cl	Phenyl	1.25	
2a	6-Cl	4-F-Phenyl	0.1	[2]
2b	6-Cl	4-Cl-Phenyl	0.05	[6]
2c	6-Cl	Cyclohexyl	<0.05	[7]

Key SAR Insights for Antitubercular Activity:

- The Quinoline Core: The quinoline nitrogen is believed to be essential for activity, likely through protonation and interaction with the target enzyme.[7]
- Substitution on the Quinoline Ring:

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- Small electron-withdrawing groups, such as chlorine at the 6 or 7-position, generally enhance activity.[2][11]
- Electron-donating groups like methoxy at the 6-position can also lead to potent compounds.[7]
- The presence of a trifluoromethyl group at the 2-position of the quinoline ring has been shown to decrease potency, suggesting that electronic characteristics of substituents significantly influence activity.[7]

- The Ether Linkage: The oxygen atom of the yloxy linkage is considered a critical pharmacophoric feature.
- The Acetamide Moiety:
  - The terminal amide nitrogen and its substituents are crucial for potency and tuning physicochemical properties.
  - Substitution on the phenyl ring of an N-phenylacetamide can significantly impact activity, with electron-withdrawing groups often being favorable.[2][6]
  - Replacing the N-phenyl group with a cycloalkyl group, such as cyclohexyl, can lead to highly potent analogs.[7] This modification can improve properties like solubility and metabolic stability.

Experimental Protocols

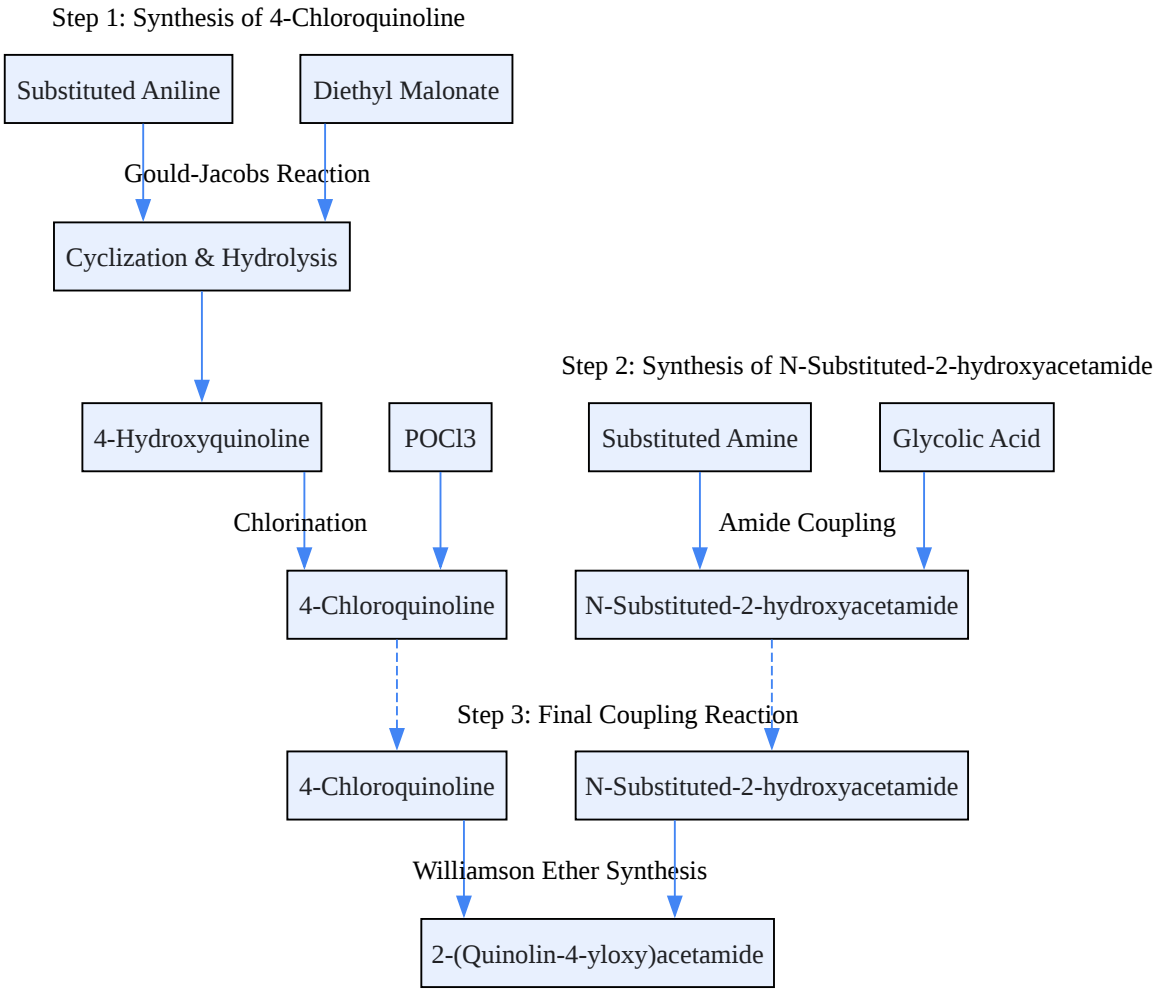
To facilitate further research in this area, we provide a representative, step-by-step protocol for the synthesis and biological evaluation of a 2-(quinolin-4-yloxy)acetamide analog.

Synthesis of a Representative 2-(Quinolin-4-yloxy)acetamide

This protocol outlines a general and robust method for the synthesis of 2-(quinolin-4-yloxy)acetamides, which can be adapted for the creation of a diverse library of analogs.[12]

Workflow Diagram for the Synthesis of 2-(Quinolin-4-yloxy)acetamides

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Caption: General synthetic workflow for 2-(quinolin-4-yloxy)acetamides.

Step-by-Step Protocol:

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- Synthesis of the 4-Chloroquinoline Intermediate:
  - The synthesis of the quinoline core can be achieved through various established methods, such as the Gould-Jacobs reaction.[13] This typically involves the reaction of a substituted aniline with diethyl malonate, followed by cyclization and hydrolysis to yield the corresponding 4-hydroxyquinoline.
  - The 4-hydroxyquinoline is then chlorinated using a reagent like phosphorus oxychloride ($POCl_3$) to afford the 4-chloroquinoline intermediate.
- Synthesis of the N-Substituted-2-hydroxyacetamide:
  - This intermediate is prepared by the amide coupling of a desired primary or secondary amine with glycolic acid using standard coupling agents such as DCC/DMAP or HATU.
- Williamson Ether Synthesis for Final Product Formation:
  - The final 2-(quinolin-4-yloxy)acetamide is synthesized via a Williamson ether synthesis.
  - To a solution of the N-substituted-2-hydroxyacetamide in a suitable solvent like DMF, add a base such as sodium hydride (NaH) at 0 °C and stir for 30 minutes.
  - Add the 4-chloroquinoline intermediate to the reaction mixture and allow it to warm to room temperature, stirring for 12-24 hours.
  - Monitor the reaction progress by TLC.
  - Upon completion, quench the reaction with water and extract the product with an organic solvent like ethyl acetate.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
  - Purify the crude product by column chromatography on silica gel to obtain the desired 2-(quinolin-4-yloxy)acetamide.

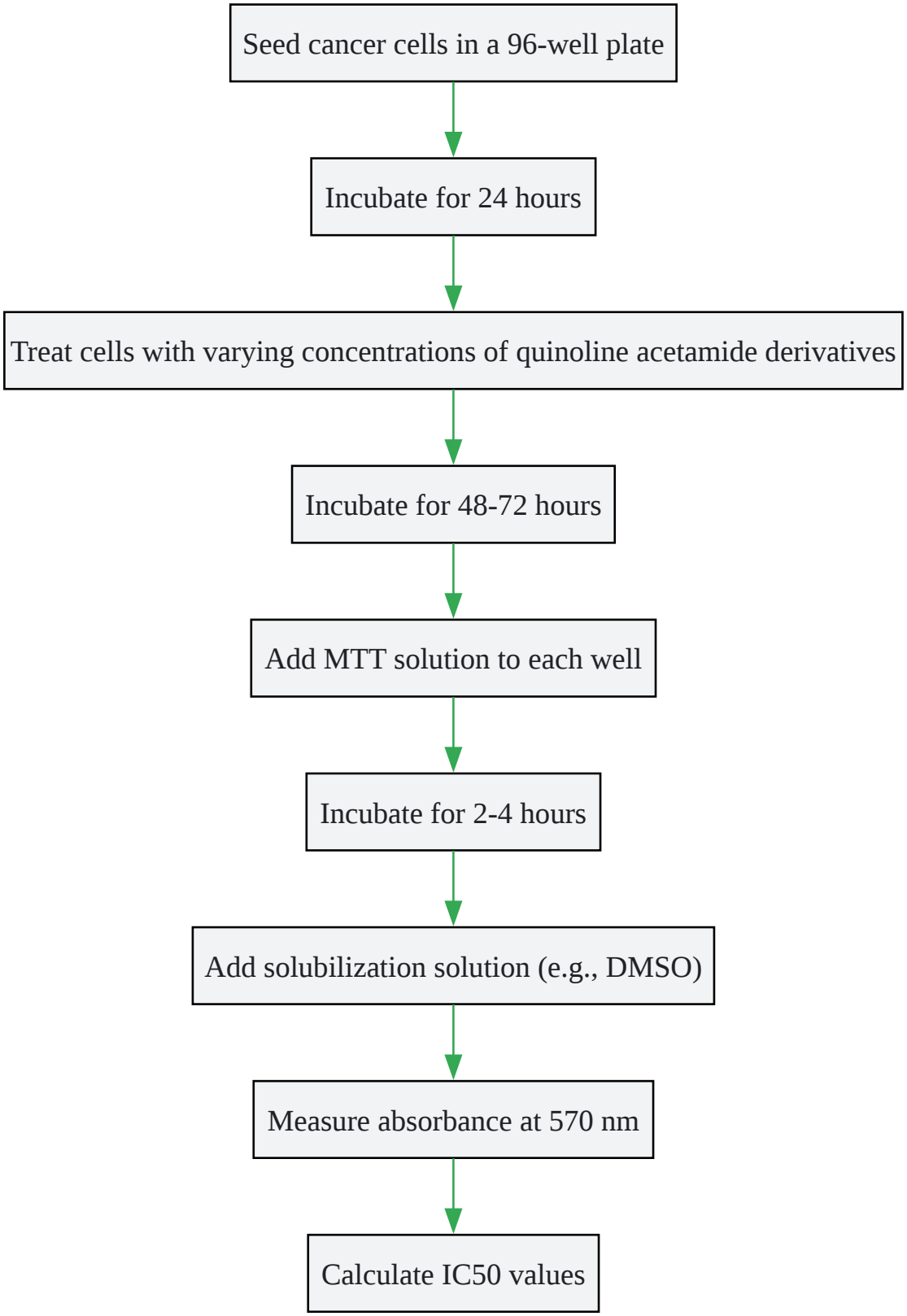
In Vitro Anticancer Activity Evaluation: MTT Assay

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The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a widely used colorimetric method to assess cell viability and, by extension, the cytotoxic potential of a compound.[14][15][16]

Experimental Workflow for MTT Assay

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Caption: Workflow for determining anticancer activity using the MTT assay.

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Step-by-Step Protocol:

- Cell Seeding: Plate cancer cells (e.g., MCF-7, A549) in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for cell attachment.[14]
- Compound Treatment: Prepare serial dilutions of the quinoline acetamide compounds in cell culture medium. Remove the old medium from the wells and add the medium containing the test compounds. Include a vehicle control (e.g., DMSO) and a positive control (e.g., doxorubicin).
- Incubation: Incubate the treated plates for 48-72 hours.
- MTT Addition: After the incubation period, add MTT solution (typically 5 mg/mL in PBS) to each well and incubate for another 2-4 hours. During this time, viable cells with active mitochondrial reductases will convert the yellow MTT to purple formazan crystals.
- Solubilization: Carefully remove the MTT-containing medium and add a solubilization solution, such as dimethyl sulfoxide (DMSO), to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the percentage of viability against the compound concentration and determine the half-maximal inhibitory concentration (IC_{50}) value.

Mechanism of Action: Beyond Simple Binding

While SAR provides a roadmap for optimizing potency, understanding the mechanism of action is paramount for developing truly effective therapeutics. For the antitubercular 2-(quinolin-4-yloxy)acetamides, their inhibitory effect on the cytochrome bc1 complex disrupts the electron transport chain, leading to a depletion of ATP and ultimately bacterial cell death.[2][7][11]

In the context of anticancer activity, quinoline acetamides can exert their effects through various mechanisms, including:

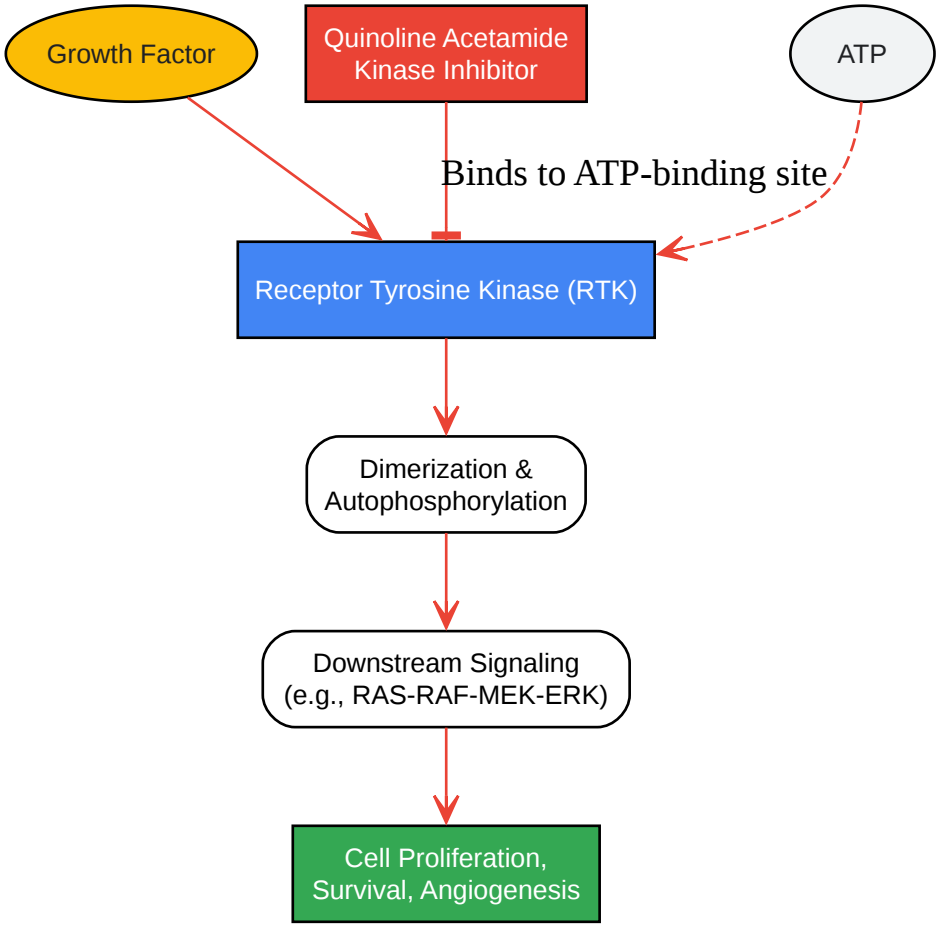
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- Kinase Inhibition: As previously discussed, many quinoline derivatives, including acetamides, function as inhibitors of protein kinases that are crucial for cancer cell proliferation and survival.[1][8][9]
- Tubulin Polymerization Inhibition: Some quinoline derivatives have been shown to inhibit tubulin polymerization, thereby disrupting microtubule dynamics, leading to cell cycle arrest and apoptosis.[16]
- DNA Intercalation and Topoisomerase Inhibition: The planar quinoline ring system can intercalate into DNA, and some derivatives have been found to inhibit topoisomerase enzymes, which are essential for DNA replication and repair.[17]

The specific mechanism of action will be highly dependent on the substitution pattern of the quinoline acetamide in question. Elucidating the precise molecular target and downstream signaling pathways is a critical step in the preclinical development of any new drug candidate.

Signaling Pathway: A Generalized Kinase Inhibition Model

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